

# In-Depth Technical Guide to 3-Phenylpropyl Cinnamate (CAS 122-68-9)

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## Compound of Interest

Compound Name: *3-Phenylpropyl cinnamate*

Cat. No.: B086016

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This technical guide provides a comprehensive characterization of **3-phenylpropyl cinnamate** (CAS No. 122-68-9), a cinnamate ester widely used in the fragrance and flavor industries. This document outlines its physicochemical properties, spectroscopic data, synthesis and purification protocols, analytical methods, and metabolic fate.

## Core Characterization

**3-Phenylpropyl cinnamate** is a colorless to pale yellow, slightly viscous liquid with a characteristic sweet, balsamic, and floral-fruity odor.<sup>[1][2]</sup> It is a member of the cinnamyl phenylpropyl structural group of fragrance ingredients.<sup>[3]</sup>

## Physicochemical Properties

The fundamental physical and chemical properties of **3-phenylpropyl cinnamate** are summarized in the table below, providing a baseline for its handling, formulation, and analysis.

Property	Value	Reference(s)
CAS Number	122-68-9	<a href="#">[4]</a>
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>2</sub>	<a href="#">[4]</a>
Molecular Weight	266.33 g/mol	<a href="#">[5]</a>
Appearance	Colorless to pale yellow, slightly viscous liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Odor	Sweet, heavy, floral-fruity with a balsamic note	
Boiling Point	300 - 301 °C	<a href="#">[6]</a>
Density	1.074 - 1.080 g/cm <sup>3</sup>	<a href="#">[1]</a>
Refractive Index (n <sub>20/D</sub> )	1.575 - 1.595	<a href="#">[6]</a>
Solubility	Insoluble in water; soluble in alcohol and oils	
Flash Point	> 93 °C (> 200 °F)	<a href="#">[7]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **3-phenylpropyl cinnamate**.

Spectroscopic Method	Key Data Points	Reference(s)
Gas Chromatography-Mass Spectrometry (GC-MS)	Top m/z peaks: 118, 117, 103	<a href="#">[1]</a>
<sup>13</sup> C Nuclear Magnetic Resonance ( <sup>13</sup> C-NMR)	Spectra available from various databases.	<a href="#">[1]</a>
Infrared (IR) Spectroscopy	Spectra available from various databases.	<a href="#">[1]</a>

# Experimental Protocols

## Synthesis: Fischer-Speier Esterification

**3-Phenylpropyl cinnamate** can be synthesized via the Fischer-Speier esterification of trans-cinnamic acid with 3-phenylpropanol, using a strong acid catalyst.[2][8]

### Materials:

- trans-Cinnamic acid
- 3-Phenylpropanol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or p-toluenesulfonic acid (p-TSA)[9]
- Methanol (or another suitable solvent)
- Diethyl ether or ethyl acetate
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

### Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve trans-cinnamic acid in an excess of 3-phenylpropanol. A solvent such as toluene can also be used.
- Carefully add a catalytic amount of concentrated sulfuric acid.
- Heat the reaction mixture to reflux and maintain for 1-4 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).[10]
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the reaction mixture with diethyl ether or ethyl acetate.

- Transfer the mixture to a separatory funnel and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **3-phenylpropyl cinnamate**.

## Purification: Column Chromatography

The crude product can be purified by column chromatography on silica gel.

Procedure:

- Prepare a silica gel column using a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes).
- Dissolve the crude **3-phenylpropyl cinnamate** in a minimal amount of the eluent.
- Load the sample onto the column and elute with the chosen solvent system.
- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **3-phenylpropyl cinnamate**.

## Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of fragrance compounds like **3-phenylpropyl cinnamate** in complex mixtures.[\[11\]](#)

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Capillary column suitable for fragrance analysis (e.g., HP-5MS, 30 m x 0.25 mm x 0.25  $\mu\text{m}$ ).  
[\[12\]](#)

## GC Conditions (Example):

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 60 °C (hold for 1 min), ramp at 5 °C/min to 210 °C, then ramp at 10 °C/min to 280 °C (hold for 15 min).[12]
- Carrier Gas: Helium
- Flow Rate: Constant flow or pressure.

## MS Conditions (Example):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400
- Scan Mode: Full scan

## Sample Preparation:

- Dilute the sample in a suitable solvent (e.g., ethanol or diethyl ether) to an appropriate concentration.
- An internal standard can be added for quantitative analysis.

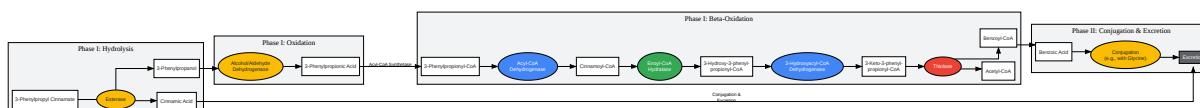
## Biological Activity and Metabolism

While **3-phenylpropyl cinnamate** itself has not been extensively studied for specific signaling pathway interactions, it is known that cinnamic acid and its derivatives can participate in various biological activities.[3] Of particular note is the metabolic fate of this compound. As a xenobiotic, **3-phenylpropyl cinnamate** is expected to undergo biotransformation to facilitate its excretion.[13][14]

## Metabolic Pathway: Hydrolysis and Beta-Oxidation

It is anticipated that **3-phenylpropyl cinnamate** is first hydrolyzed to cinnamic acid and 3-phenylpropanol. Subsequently, the 3-phenylpropanol moiety can be oxidized to 3-

phenylpropionic acid, which then enters the beta-oxidation pathway, similar to fatty acids.[3][15] This metabolic process shortens the acyl side chain.

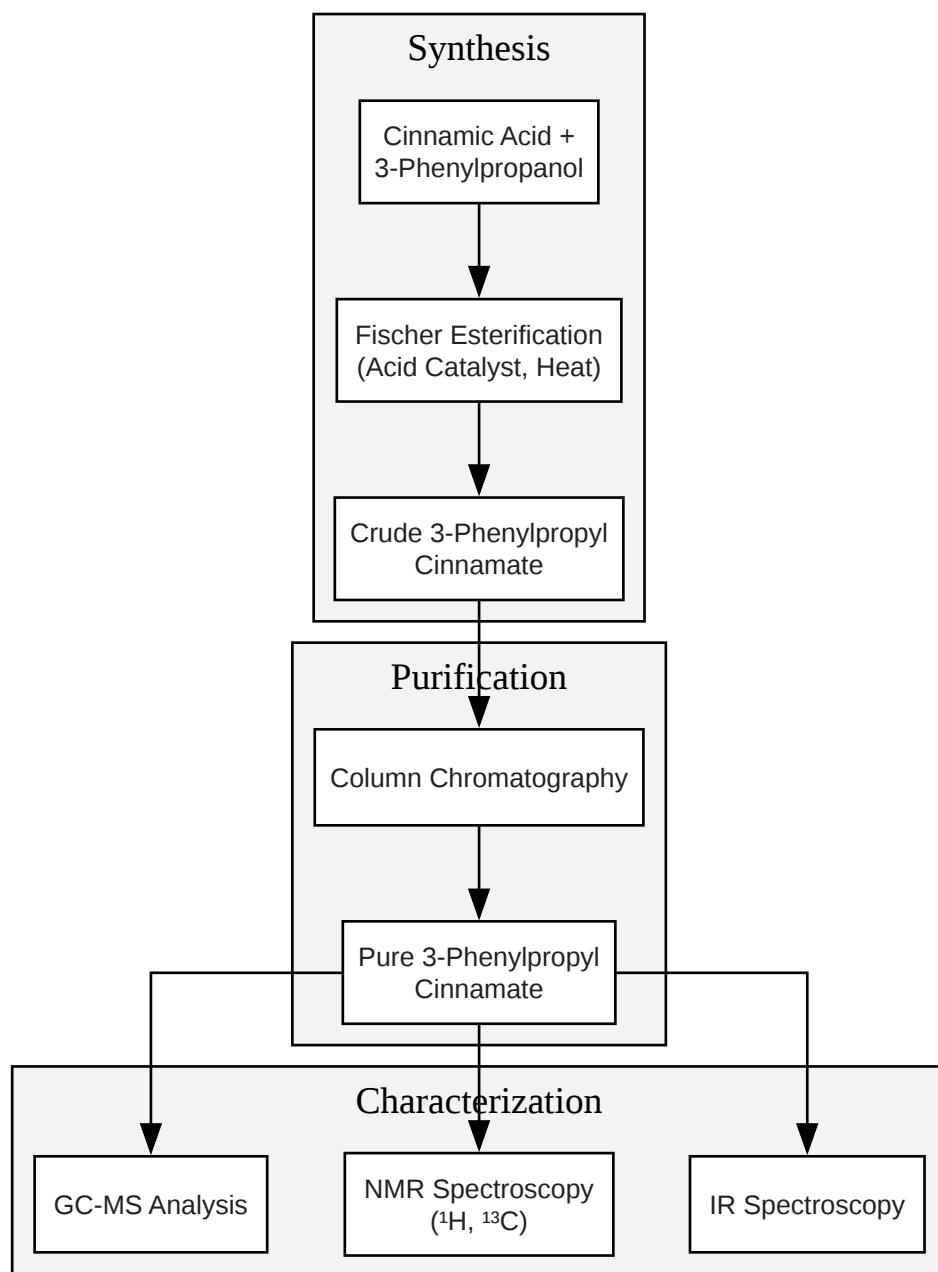


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Caption: Proposed metabolic pathway of **3-phenylpropyl cinnamate**.

## Experimental and Logical Workflows

The synthesis and characterization of **3-phenylpropyl cinnamate** follow a logical progression of steps.



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Caption: General workflow for the synthesis and characterization of **3-phenylpropyl cinnamate**.

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